

Application Notes and Protocols for BMS-986034 in Cell Culture Experiments

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Compound of Interest

Compound Name: BMS-986034

Cat. No.: B15603655

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For Researchers, Scientists, and Drug Development Professionals

This document provides detailed application notes and protocols for the preparation and use of **BMS-986034** in cell culture experiments. **BMS-986034** is a potent and selective agonist of the G protein-coupled receptor 119 (GPR119).

Introduction to BMS-986034

BMS-986034 is a small molecule agonist for GPR119, a receptor predominantly expressed in pancreatic β -cells and intestinal L-cells.[1] Activation of GPR119 stimulates the G α s protein subunit, leading to the activation of adenylyl cyclase and a subsequent increase in intracellular cyclic adenosine monophosphate (cAMP).[2] This signaling cascade has been shown to play a role in glucose homeostasis, primarily through the potentiation of glucose-stimulated insulin secretion and the release of glucagon-like peptide-1 (GLP-1).[2] These characteristics make **BMS-986034** a valuable tool for research in metabolic diseases, such as type 2 diabetes and obesity.

Quantitative Data

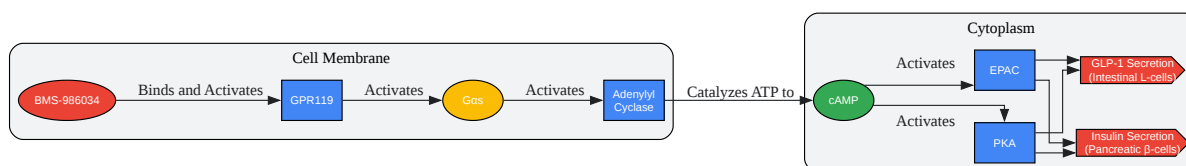
The following table summarizes the key quantitative information for **BMS-986034**.

Parameter	Value	Source
Molecular Weight	531.39 g/mol	[1]
EC50 in HEK293 cells	3 nM	[3][4]
Solubility in DMSO	5 mg/mL (with warming)	[1]

Note: The EC50 value can vary depending on the cell line and experimental conditions. It is highly recommended to determine the optimal concentration for your specific cell line and assay.

Signaling Pathway of BMS-986034

BMS-986034 activates GPR119, initiating a downstream signaling cascade. The diagram below illustrates this pathway.



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BMS-986034 signaling pathway via GPR119.

Experimental Protocols

Preparation of BMS-986034 Stock Solution

This protocol describes the preparation of a 10 mM stock solution of **BMS-986034** in DMSO.

Materials:

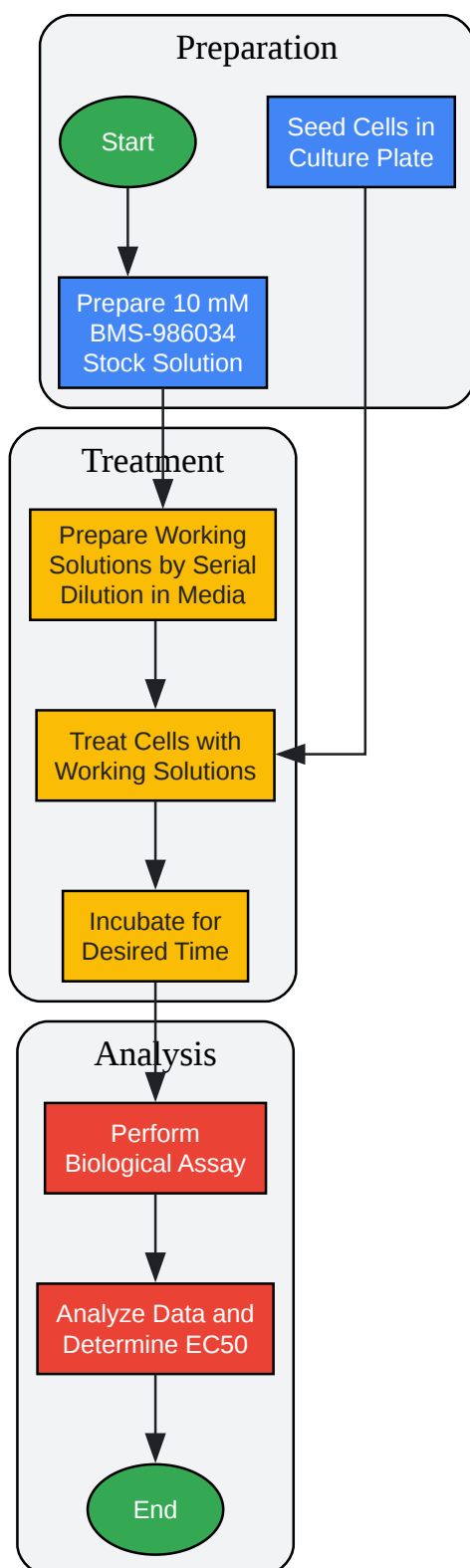
- **BMS-986034** powder
- Dimethyl sulfoxide (DMSO), sterile
- Sterile microcentrifuge tubes

Procedure:

- Before opening, centrifuge the vial of **BMS-986034** powder to ensure all the powder is at the bottom.
- To prepare a 10 mM stock solution, dissolve 5.31 mg of **BMS-986034** (MW: 531.39 g/mol) in 1 mL of sterile DMSO.
- Vortex the solution thoroughly to ensure complete dissolution. Gentle warming in a 37°C water bath may be necessary.
- Aliquot the stock solution into smaller, single-use volumes (e.g., 20 µL) in sterile microcentrifuge tubes to avoid repeated freeze-thaw cycles.
- Store the aliquots at -20°C for short-term storage (up to one month) or -80°C for long-term storage (up to six months).

General Protocol for Cell Treatment

This protocol provides a general workflow for treating cells in culture with **BMS-986034**.



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General experimental workflow for **BMS-986034**.

Procedure:

- Culture your cells of interest to the desired confluency in an appropriate culture vessel.
- Thaw a single aliquot of the 10 mM **BMS-986034** stock solution.
- Perform serial dilutions of the stock solution in complete cell culture medium to achieve the desired final concentrations for your experiment.
 - Important: Ensure the final concentration of DMSO in the culture medium is less than 0.5%, and ideally below 0.1%, to avoid solvent-induced toxicity. Include a vehicle control with the same final DMSO concentration in your experimental design.
- Remove the existing medium from the cells and replace it with the medium containing the various concentrations of **BMS-986034** or the vehicle control.
- Incubate the cells for the desired period (e.g., 24, 48, or 72 hours) at 37°C in a 5% CO₂ incubator.
- Following incubation, perform the desired biological assay to measure the effect of the compound.

Protocol for Determining the Optimal Working Concentration

This protocol outlines a method to determine the half-maximal effective concentration (EC₅₀) of **BMS-986034** in your cell line of interest.

Procedure:

- Cell Seeding: Seed your cells in a 96-well plate at a predetermined density and allow them to adhere and grow overnight.
- Compound Preparation: Prepare a series of dilutions of **BMS-986034** in culture medium. A common approach is a 10-point, 3-fold or 10-fold serial dilution starting from a high concentration (e.g., 10 µM).

- Treatment: Remove the old medium from the cells and add the medium containing the different concentrations of **BMS-986034**. Include a vehicle control (medium with DMSO) and any necessary positive or negative controls.
- Incubation: Incubate the plate for a predetermined period relevant to your assay (e.g., 24, 48, or 72 hours).
- Assay: Perform a relevant assay to measure the biological effect of **BMS-986034**. For a GPR119 agonist, this could be a cAMP accumulation assay, an insulin or GLP-1 secretion assay, or a downstream gene expression analysis.
- Data Analysis: Plot the response versus the logarithm of the compound concentration. Fit the data to a four-parameter logistic curve to determine the EC50 value.

Safety and Handling

- **BMS-986034** is for research use only.
- Wear appropriate personal protective equipment (PPE), including gloves, lab coat, and safety glasses, when handling the compound.
- Handle the compound in a well-ventilated area or a chemical fume hood.
- Consult the Safety Data Sheet (SDS) for more detailed safety information.

Disclaimer: These protocols are intended as a guide. Researchers should optimize the conditions for their specific cell lines and experimental setups.

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References

- [1. Activation and signaling mechanism revealed by GPR119-Gs complex structures - PMC \[pmc.ncbi.nlm.nih.gov\]](#)

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